Technical Guide: Long-Term Stability and Storage of 2',3',5'-Triacetyluridine

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Compound of Interest

Compound Name:	*2',3',5'-Triacetyluridine*
CAS No.:	*14057-18-2*
Cat. No.:	*B224686*

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Executive Summary & Chemical Profile

2',3',5'-Triacetyluridine (TAU), also known as Uridine Triacetate or Vistonuridine (CAS: 4105-38-8), is a lipophilic prodrug of uridine. Acetylation at the 2', 3', and 5' hydroxyl positions protects the ribose moiety and significantly enhances oral bioavailability compared to equimolar doses of uridine [1].

However, this acetylation introduces a specific stability challenge: ester hydrolysis. The acetyl groups are susceptible to deacetylation in the presence of water, nucleophiles, and extreme pH, reverting the molecule back to uridine. This guide provides the precise conditions required to maintain the integrity of the prodrug during storage and experimental handling.

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Property	Technical Specification
Molecular Formula	$C_{15}H_{18}N_2O_9$
Molecular Weight	370.31 g/mol
Physical State	White to off-white crystalline solid
Primary Degradant	Uridine (via mono- and di-acetyl intermediates)
Critical Sensitivity	Moisture (Hygroscopic), Alkaline pH

Solid State Storage Protocols

The solid form of TAU is thermodynamically stable if protected from moisture. Hydrolysis in the solid state is negligible unless the crystal lattice is disrupted by water absorption.

Storage Recommendations

- Temperature: Store at -20°C for long-term stability (>2 years). Short-term storage (weeks) at +4°C is acceptable but not optimal.
- Environment: The vial must be desiccated. TAU is hygroscopic; absorbed atmospheric water will catalyze slow deacetylation even at low temperatures.
- Container: Amber glass or opaque plastic to protect from light (standard precaution for nucleosides), with a tight seal (parafilm or heat seal recommended).

Thawing Protocol (Critical)

Before opening a vial stored at -20°C, allow it to equilibrate to room temperature for 30–60 minutes inside the desiccator.

- Why? Opening a cold vial introduces condensation from the air onto the solid. This moisture becomes trapped when resealed, initiating hydrolysis.

Solution Stability & Solubility

Researchers often face precipitation or degradation when moving from stock solutions to biological buffers.

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Solubility Profile

Solvent	Solubility Limit (Approx.)	Stability Rating	Notes
DMSO	~15–20 mg/mL	High	Best for frozen stock solutions (-80°C).
Ethanol	~10–15 mg/mL	Moderate	Good for evaporation protocols; volatile.
Water / PBS	< 5 mg/mL	Low	Prepare fresh. Rapid hydrolysis possible at pH > 7.

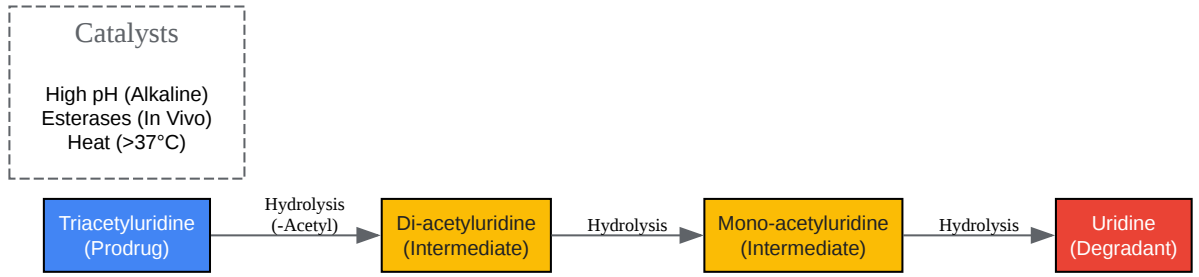
Stability in Solution

- The pH Factor: Ester bonds are highly sensitive to base-catalyzed hydrolysis.[1]
  - pH < 6.0: Relatively stable.
  - pH 7.4 (Physiological): Slow hydrolysis occurs. Half-life is hours to days depending on temperature.
  - pH > 8.0: Rapid degradation.[2] Avoid alkaline buffers.
- Temperature:
  - -80°C: Stable for months in DMSO.
  - -20°C: Stable for weeks.
  - +4°C: Use within days.
  - +37°C: Rapid turnover (metabolic activation mimics this). Use immediately.

Visualizing the Degradation Pathway

The following diagram illustrates the stepwise deacetylation that converts TAU back into Uridine.

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Caption: Stepwise hydrolysis of Triacetyluridine. In vitro, this is driven by pH; in vivo, by nonspecific esterases.

Quality Control: HPLC Method for Stability Verification[3][4][5]

If you suspect degradation (e.g., unexpected loss of potency), use this Reverse-Phase HPLC method to separate the lipophilic TAU from the polar Uridine degradant [2, 3].

Method Parameters

- Column: C18 Reverse Phase (e.g., Phenomenex Kinetex or Nucleosil), 5 µm, 250 x 4.6 mm.
- Mobile Phase A: 10 mM Ammonium Acetate or Phosphate Buffer (pH 3.5 - 4.0).
- Mobile Phase B: Acetonitrile (ACN).[3][4]
- Flow Rate: 1.0 mL/min.[5][6]
- Detection: UV @ 254 nm or 260 nm.
- Injection Volume: 10–20 µL.

Gradient Profile

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Time (min)	% Mobile Phase B (ACN)	Description
0.0	5%	Elute polar Uridine early.
5.0	5%	Isocratic hold.
15.0	60%	Ramp to elute lipophilic TAU.
20.0	60%	Wash.
25.0	5%	Re-equilibrate.

Expected Results:

- Uridine: Retention time ~3–5 min (Polar, elutes first).
- Triacetyluridine: Retention time ~12–15 min (Lipophilic, elutes later).
- Note: Peaks appearing between these times are likely di- or mono-acetyl intermediates.

Troubleshooting & FAQs

Q1: My stock solution in DMSO has turned cloudy upon adding to cell culture media. Why?

- Cause: The "Crash-out" effect. TAU is hydrophobic. Adding a high-concentration DMSO stock directly to aqueous media (especially cold media) causes rapid precipitation.
- Solution:
  - Warm the media to 37°C before addition.
  - Dilute the DMSO stock stepwise (e.g., 1:10 in PBS) before adding to the final bulk media, or ensure vigorous vortexing during addition.
  - Keep the final DMSO concentration < 0.5% to avoid cytotoxicity, but ensure the TAU concentration is within its aqueous solubility limit (~5 mg/mL).

Q2: Can I autoclave solutions of Triacetyluridine?

- Answer:Absolutely NOT.

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- Reason: The high heat (121°C) and pressure will instantly hydrolyze the ester bonds, converting your expensive prodrug into a soup of uridine and acetic acid.
- Protocol: Sterilize by filtration using a 0.22 µm PVDF or PES membrane.

Q3: I see multiple peaks in my HPLC trace after storing the sample at pH 8.0.

- Diagnosis: You are observing base-catalyzed hydrolysis.[1] The extra peaks are the mono- and di-acetyl intermediates shown in the diagram above.
- Fix: Adjust your buffer pH to 4.0–6.0 for storage. If physiological pH (7.4) is required, prepare the solution immediately before use.

Q4: Is the "Vistonuridine" clinical drug the same as the chemical standard?

- Clarification: Chemically, yes (both are uridine triacetate). However, the clinical formulation (Vistogard®/Xuriden®) contains excipients to aid dispersion and absorption. For research (in vitro/in vivo), use the high-purity (>98%) chemical standard to avoid excipient interference [4].

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